

# 1,2-Dibromo-2-methylpropane molecular weight and formula

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## Compound of Interest

Compound Name: 1,2-Dibromo-2-methylpropane

Cat. No.: B1593978

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## Technical Guide: 1,2-Dibromo-2-methylpropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Dibromo-2-methylpropane**, along with a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

## Core Compound Information

**1,2-Dibromo-2-methylpropane**, also known as isobutylene bromide, is a halogenated hydrocarbon.<sup>[1]</sup> It serves as a versatile reagent in organic synthesis, particularly in reactions involving nucleophilic substitution and as a starting material for the creation of more complex molecules.<sup>[2]</sup>

## Chemical and Physical Properties

The fundamental properties of **1,2-Dibromo-2-methylpropane** are summarized in the table below, providing a quick reference for experimental planning and safety considerations.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> Br <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	215.91 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	594-34-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear, colorless liquid <a href="#">[8]</a>
Density	1.75 g/mL at 25 °C <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	148-150 °C at 763 mmHg <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	10.5 °C <a href="#">[8]</a>
Refractive Index	1.5093 at 20 °C <a href="#">[7]</a>
Vapor Pressure	15 mmHg at 20 °C <a href="#">[7]</a> <a href="#">[8]</a>
Vapor Density	7.5 (vs air) <a href="#">[7]</a> <a href="#">[8]</a>

## Synthesis of 1,2-Dibromo-2-methylpropane

The primary method for the synthesis of **1,2-Dibromo-2-methylpropane** is through the electrophilic addition of bromine (Br<sub>2</sub>) to isobutylene ((CH<sub>3</sub>)<sub>2</sub>C=CH<sub>2</sub>). This reaction proceeds via a bromonium ion intermediate, followed by nucleophilic attack by the bromide ion.

## Experimental Workflow: Synthesis via Bromination

The following diagram illustrates the general workflow for the synthesis of **1,2-Dibromo-2-methylpropane** from isobutylene and bromine.

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Caption: Workflow for the synthesis of **1,2-Dibromo-2-methylpropane**.

## Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **1,2-Dibromo-2-methylpropane**.

### Materials:

- Isobutylene
- Liquid Bromine
- Dichloromethane (or other inert solvent)
- 5% aqueous Sodium Thiosulfate solution
- Saturated aqueous Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate

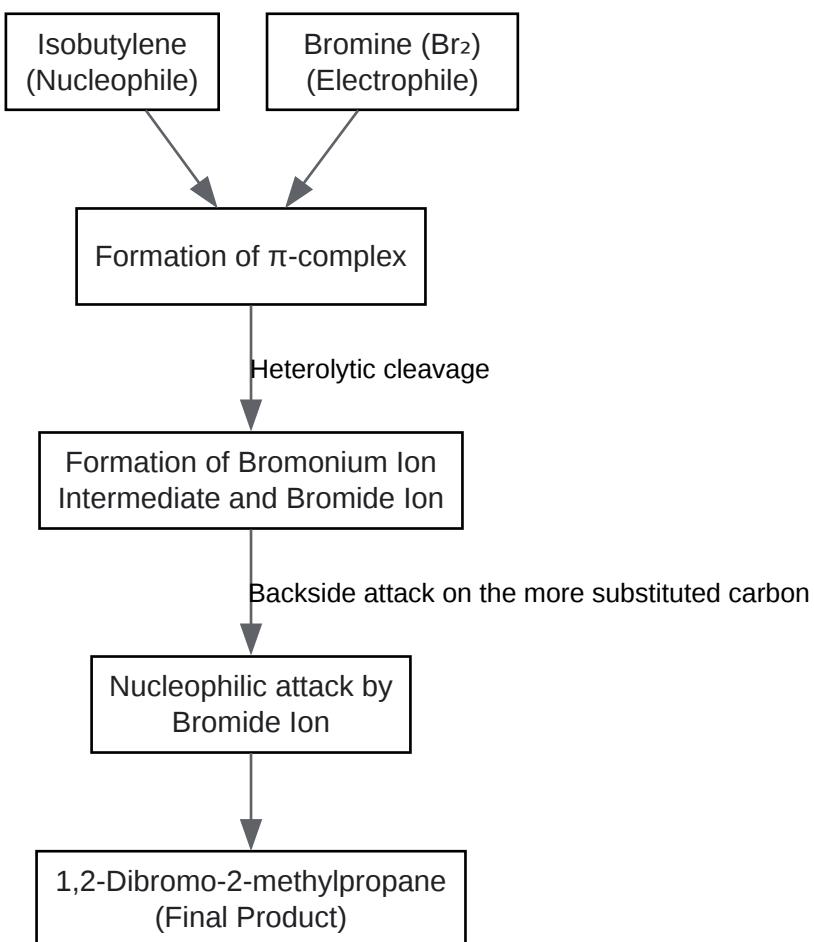
### Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve isobutylene in dichloromethane and cool the solution to 0-5 °C in an ice bath.
- **Addition of Bromine:** Slowly add a solution of liquid bromine in dichloromethane to the stirred isobutylene solution via the dropping funnel. Maintain the reaction temperature below 10 °C throughout the addition. The disappearance of the red-brown color of bromine indicates the progress of the reaction.
- **Quenching:** Once the addition is complete and the reaction mixture is stirred for an additional 30 minutes, quench any unreacted bromine by adding 5% aqueous sodium thiosulfate solution until the color disappears.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water and then with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.

- Purification: Filter off the drying agent and remove the solvent from the filtrate by rotary evaporation. The crude product can be further purified by vacuum distillation to yield pure **1,2-Dibromo-2-methylpropane**.

## Logical Relationship in Synthesis

The synthesis of **1,2-Dibromo-2-methylpropane** is a classic example of an electrophilic addition reaction to an alkene. The logical progression of this reaction mechanism is a key concept in organic chemistry.



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Caption: Logical steps in the electrophilic addition of bromine to isobutylene.

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